

# An In-depth Technical Guide to 4-Amino-3-(trifluoromethoxy)benzonitrile

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## Compound of Interest

Compound Name: 4-Amino-3-(trifluoromethoxy)benzonitrile

Cat. No.: B067731

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## Introduction

**4-Amino-3-(trifluoromethoxy)benzonitrile** is a fluorinated aromatic compound of significant interest in the fields of pharmaceutical and agrochemical research. Its structural features, particularly the presence of a trifluoromethoxy group, make it a valuable building block in organic synthesis. This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety information.

## Chemical and Physical Properties

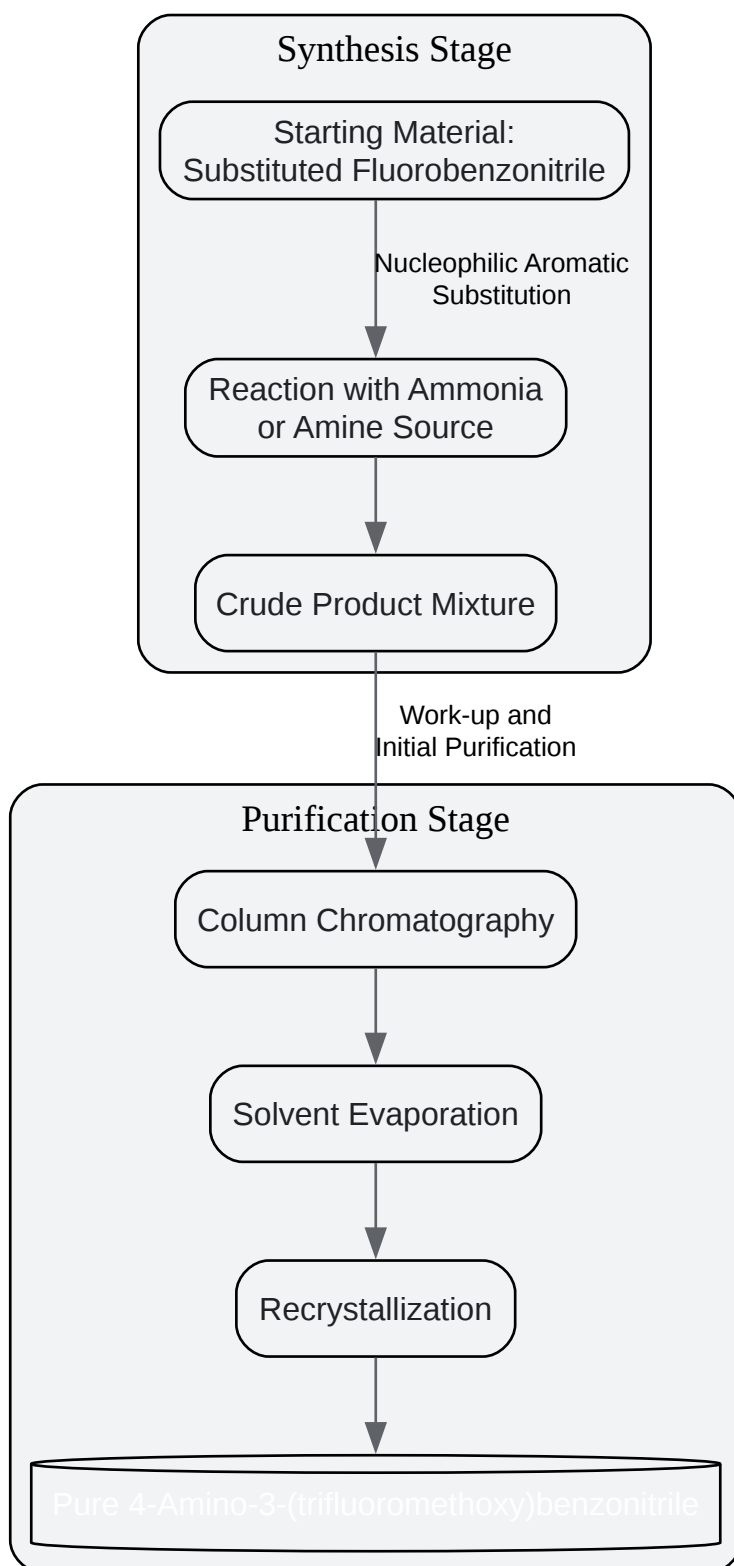
**4-Amino-3-(trifluoromethoxy)benzonitrile** is a solid at room temperature. The trifluoromethoxy group enhances its lipophilicity and metabolic stability, properties that are highly desirable in the development of new bioactive molecules.

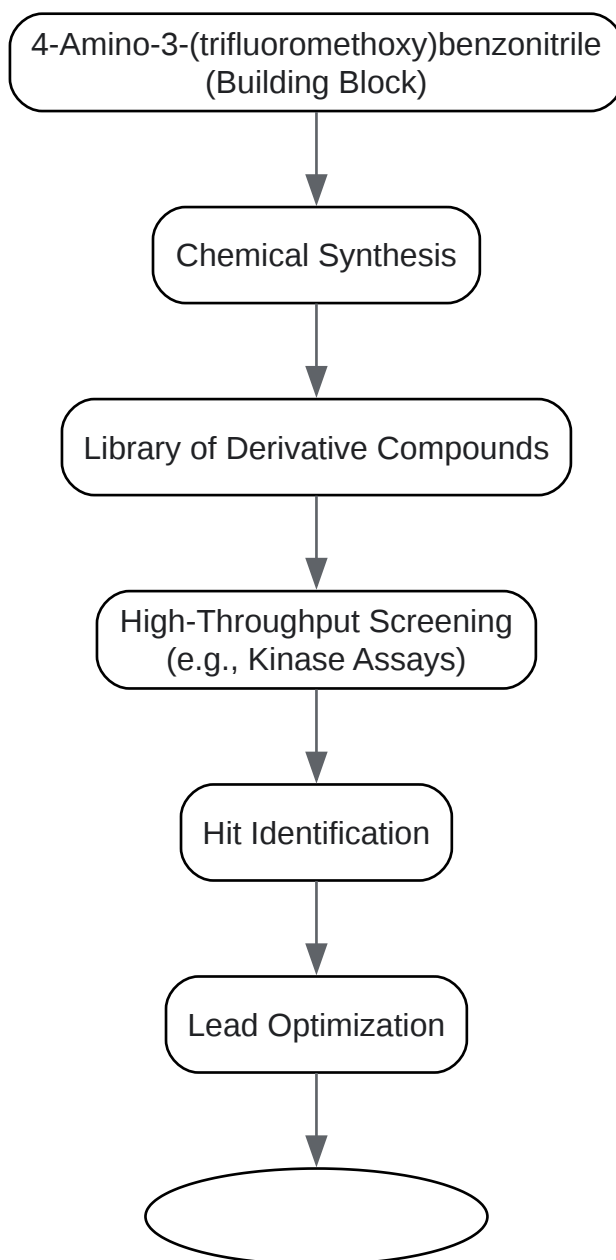
Property	Value	Reference
CAS Number	2735952	[1]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O	[2]
Molecular Weight	202.14 g/mol	[2]
IUPAC Name	4-amino-3-(trifluoromethoxy)benzonitrile	[2]
Synonyms	Not available	
Appearance	Not available	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

## Synthesis and Purification

While specific, detailed experimental protocols for the synthesis of **4-Amino-3-(trifluoromethoxy)benzonitrile** are not readily available in the public domain, a general understanding of its synthesis can be derived from related compounds. The synthesis of structurally similar aminobenzonitriles often involves multi-step processes starting from commercially available precursors.

A representative workflow for the synthesis and purification of a substituted aminobenzonitrile is outlined below. This process typically involves a key reaction step followed by purification to isolate the final product of high purity.





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## References

- 1. 4-Amino-3-(trifluoromethoxy)benzonitrile | C<sub>8</sub>H<sub>5</sub>F<sub>3</sub>N<sub>2</sub>O | CID 2735952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
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